

Technical Guide: 4'-Ethyl-4-dimethylaminoazobenzene and the Parent Compound 4-Dimethylaminoazobenzene

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Compound of Interest

Compound Name: 4'-Ethyl-4-dimethylaminoazobenzene

Cat. No.: B11948742

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This technical guide provides available information on **4'-Ethyl-4-dimethylaminoazobenzene** and a comprehensive overview of its parent compound, 4-Dimethylaminoazobenzene. Due to the limited availability of specific data for the ethyl derivative, this guide focuses on the well-characterized properties and experimental data of 4-Dimethylaminoazobenzene, a compound of significant interest in toxicological and oncological research.

4'-Ethyl-4-dimethylaminoazobenzene: Physicochemical Properties

Direct experimental data, including a registered CAS number for **4'-Ethyl-4-dimethylaminoazobenzene**, is not readily available in public databases. However, based on its chemical structure—an ethyl group substituted at the 4' position of 4-dimethylaminoazobenzene—key physicochemical properties can be calculated.

Property	Calculated Value
Molecular Formula	C ₁₆ H ₁₉ N ₃
Molecular Weight	253.34 g/mol

The lack of a specific CAS number suggests that this derivative may not be commercially available or has not been extensively studied and registered. Researchers interested in this specific compound may need to undertake its synthesis and characterization.

In-Depth Technical Guide: 4-Dimethylaminoazobenzene (DAB)

Given the data gap for the ethyl derivative, this guide will now focus on the parent compound, 4-Dimethylaminoazobenzene (also known as DAB, Methyl Yellow, or Butter Yellow). This compound serves as a crucial reference for understanding the properties and potential biological activities of its derivatives.

Core Data Presentation

The following table summarizes the key physicochemical and toxicological properties of 4-Dimethylaminoazobenzene.

Property	Value	Reference
CAS Number	60-11-7	[1] [2] [3]
Molecular Formula	C ₁₄ H ₁₅ N ₃	[1] [3]
Molecular Weight	225.3 g/mol	[1] [4]
Appearance	Yellow, leaf-shaped crystals or orange-yellow powder	[1] [4]
Melting Point	111–116 °C (decomposes)	[3]
Solubility	Insoluble in water; soluble in ethanol, benzene, chloroform, ether, oils	[4]
Carcinogenicity	IARC Group 2B (Possibly carcinogenic to humans)	[4]
Primary Use in Research	Positive control for inducing liver cancer in experimental animals	[5]

Experimental Protocols and Methodologies

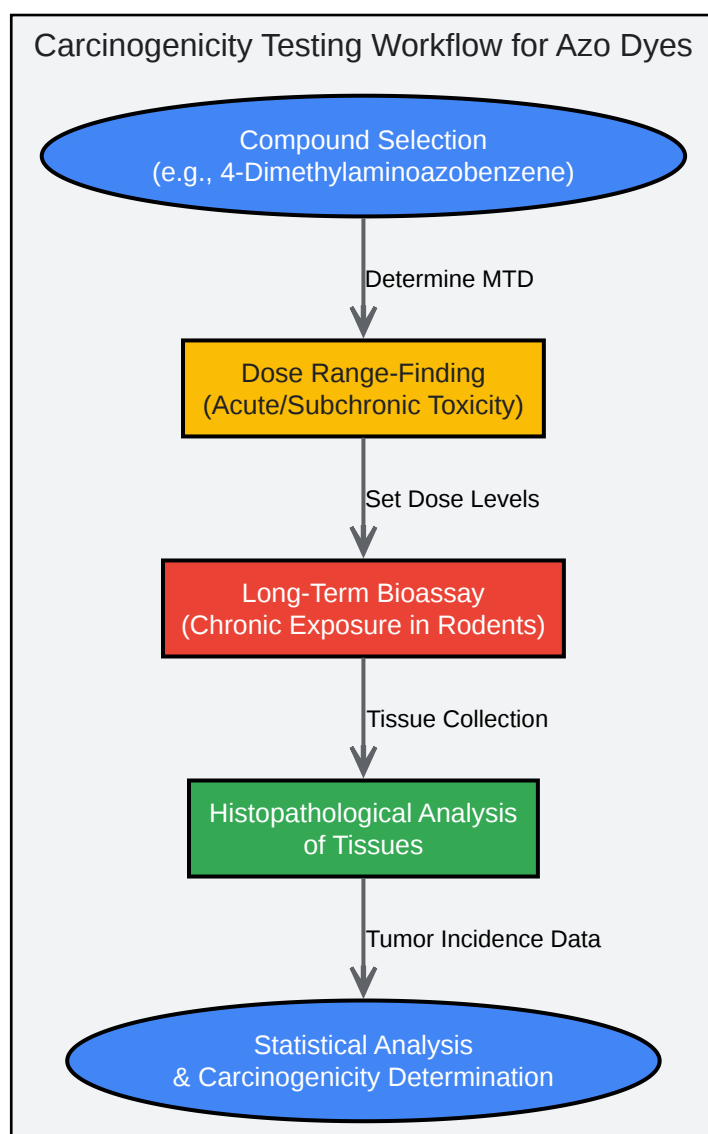
While specific, detailed experimental protocols are proprietary to the conducting laboratories, the general methodology for assessing the carcinogenicity of compounds like 4-Dimethylaminoazobenzene in animal models follows established guidelines. A general workflow is described below and visualized in the subsequent diagram.

General Carcinogenicity Bioassay Protocol:

- **Animal Model Selection:** Typically, rodent models such as rats or mice are used.
- **Dose Formulation and Administration:** The test compound (4-Dimethylaminoazobenzene) is dissolved or suspended in a suitable vehicle (e.g., corn oil). Administration is commonly performed via oral gavage or by incorporating the compound into the diet.
- **Dose Range Finding Studies:** Preliminary studies are conducted to determine the maximum tolerated dose (MTD) and to establish dose levels for the long-term bioassay.
- **Long-Term Exposure:** Animals are exposed to multiple dose levels of the compound for a significant portion of their lifespan (e.g., 2 years for rats). A control group receives the vehicle only.
- **Clinical Observation and Pathology:** Animals are monitored for clinical signs of toxicity and tumor development. At the end of the study, a complete necropsy is performed, and tissues are examined histopathologically.
- **Data Analysis:** Tumor incidence and latency are statistically analyzed to determine the carcinogenic potential of the compound.

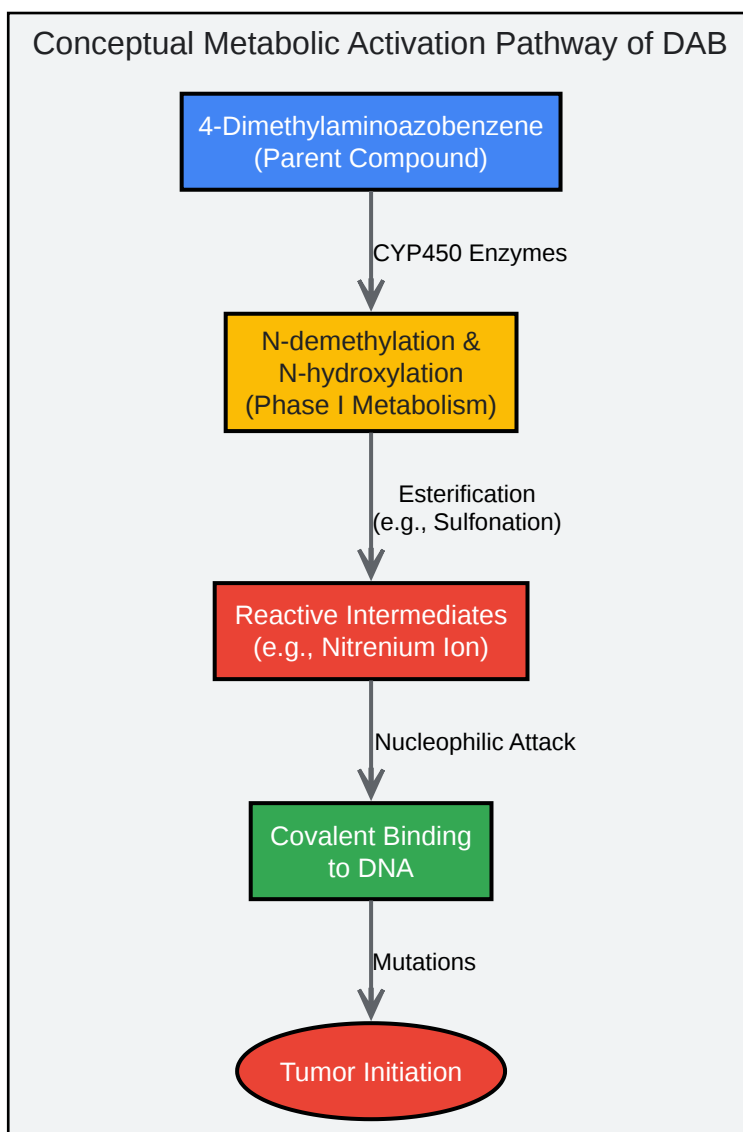
Mandatory Visualizations

The following diagrams illustrate key conceptual frameworks relevant to the study of 4-Dimethylaminoazobenzene.



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Caption: A generalized workflow for the in-vivo carcinogenicity assessment of chemical compounds.



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Caption: A simplified diagram illustrating the conceptual steps of metabolic activation leading to the carcinogenicity of 4-Dimethylaminoazobenzene.

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